

Reactivity of the isocyanate functional group in hexyl isocyanate.

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Compound of Interest

Compound Name: *Hexyl isocyanate*

Cat. No.: *B1205887*

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An In-depth Technical Guide to the Reactivity of the Isocyanate Functional Group in **Hexyl Isocyanate**

For Researchers, Scientists, and Drug Development Professionals

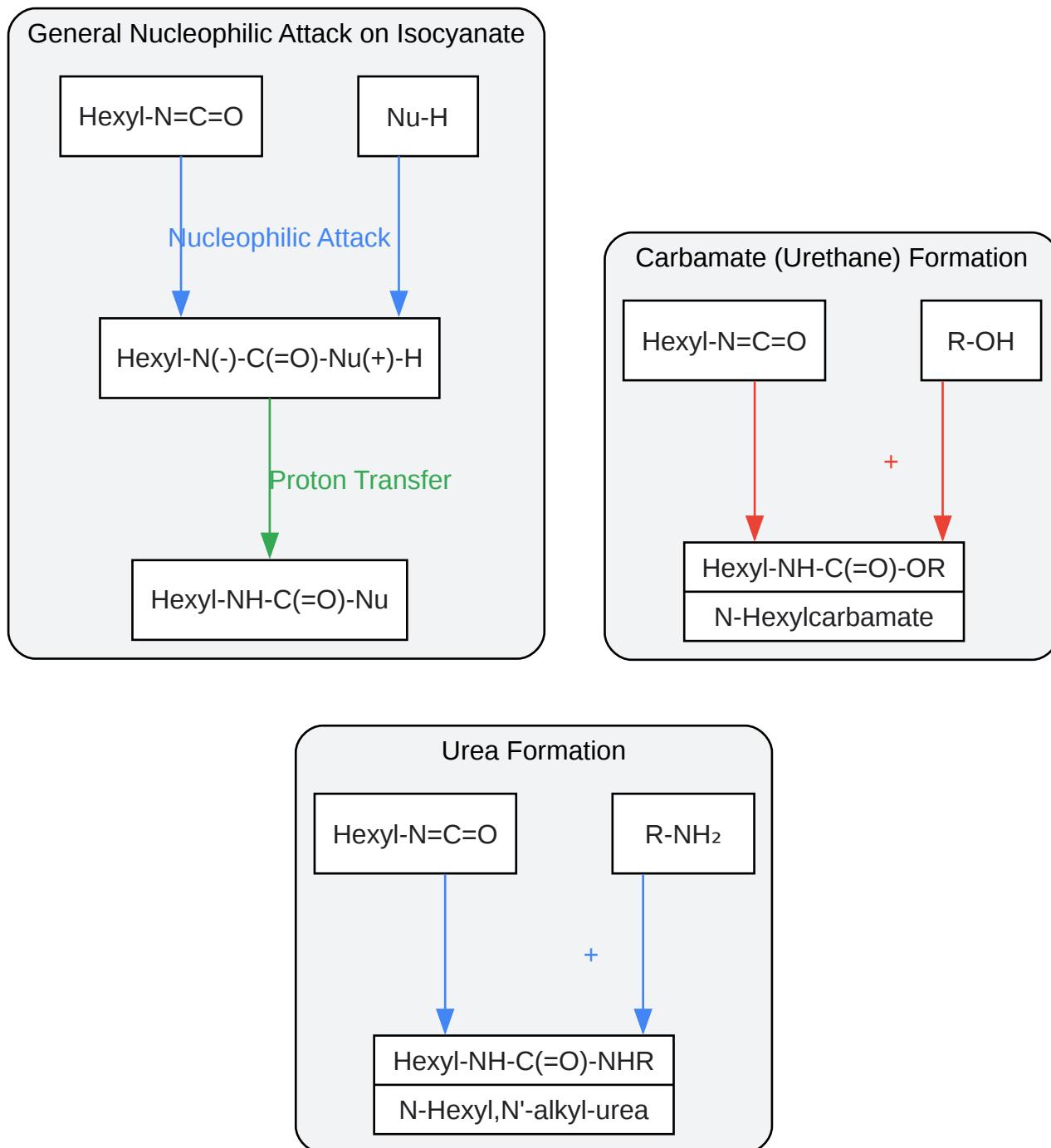
Abstract

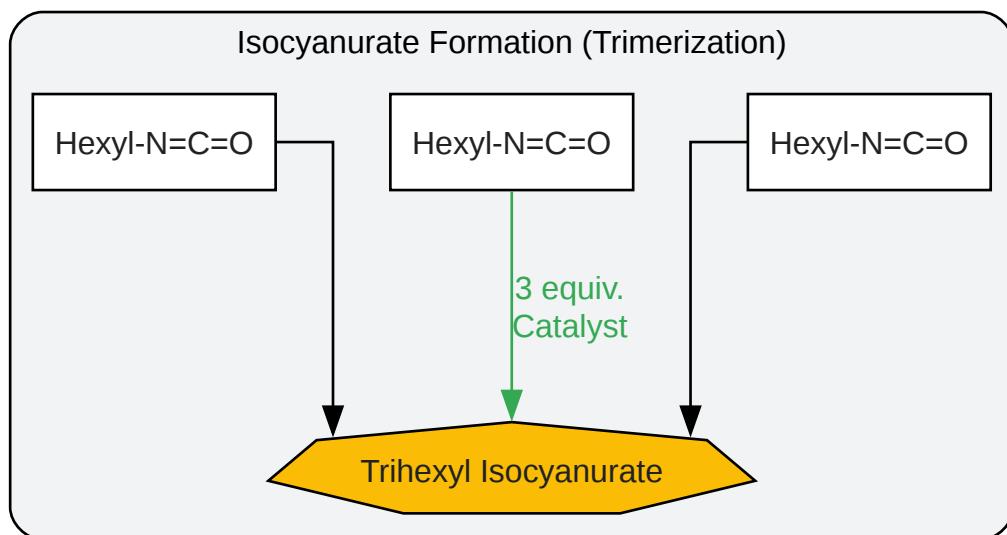
Hexyl isocyanate ($C_6H_{13}NCO$) is an aliphatic isocyanate that serves as a versatile building block in organic synthesis and polymer chemistry. Its reactivity is dominated by the highly electrophilic carbon atom of the isocyanate ($-N=C=O$) functional group, making it susceptible to attack by a wide range of nucleophiles. This reactivity is harnessed for the synthesis of various derivatives, including carbamates (urethanes) and ureas, and for the production of polymers such as poly(*n*-hexyl isocyanate). This technical guide provides a comprehensive overview of the core reactivity of **hexyl isocyanate**, detailing its reactions with nucleophiles, cyclization, and polymerization. It includes quantitative data, detailed experimental protocols, and visualizations of key reaction pathways to support researchers in leveraging its chemical properties for applications in materials science and drug development.

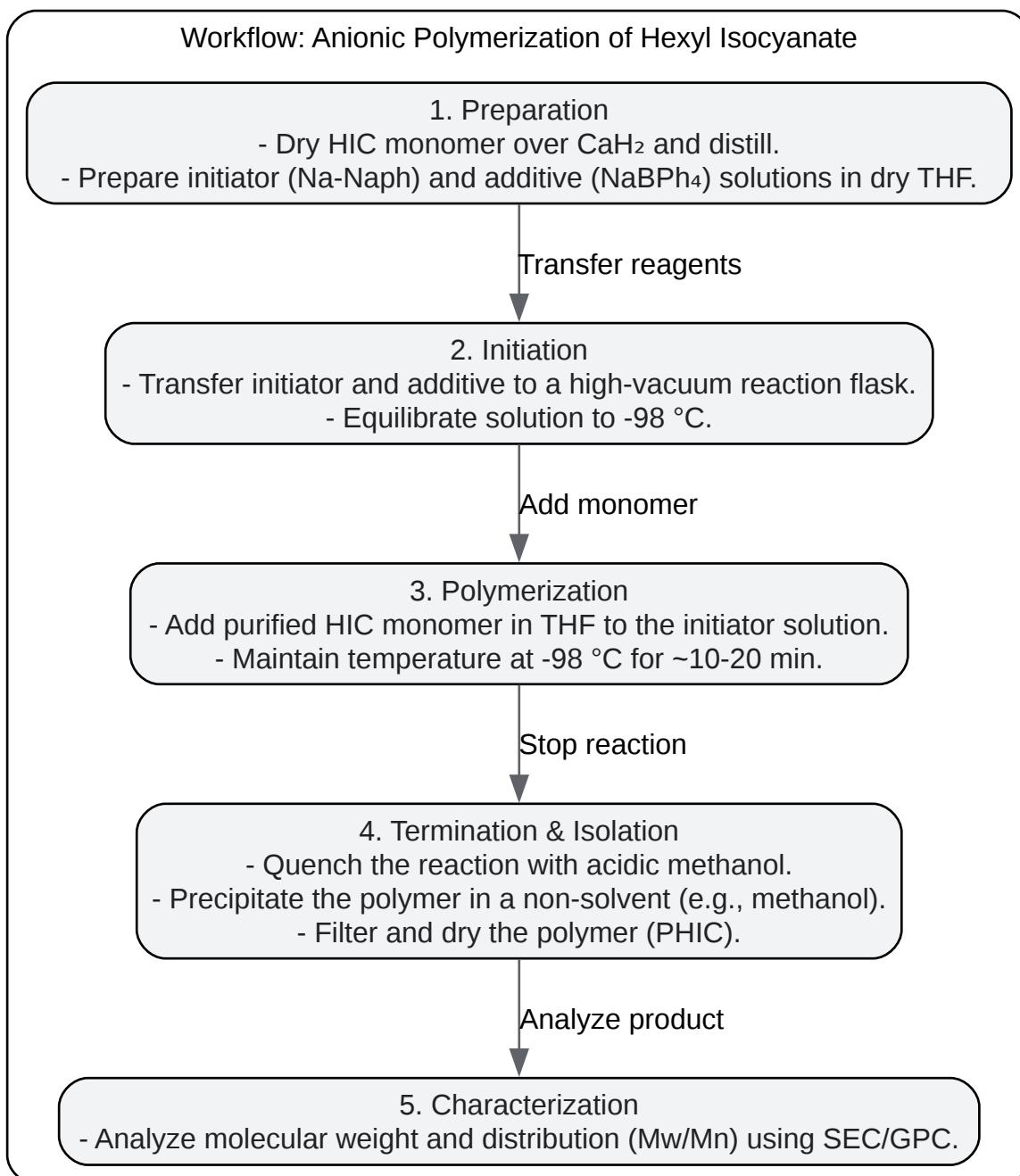
Core Reactivity of the Isocyanate Functional Group

The isocyanate group ($-N=C=O$) is a heterocumulene system characterized by a central carbon atom double-bonded to both a nitrogen and an oxygen atom. This arrangement creates a highly electrophilic carbon center due to the high electronegativity of the adjacent oxygen and nitrogen atoms, which pull electron density away from the carbon. This electron deficiency

makes the isocyanate carbon an excellent target for nucleophilic attack. The general mechanism involves the addition of a nucleophile to the C=N or C=O bond, followed by proton transfer.





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